

An In-Depth Technical Guide to 2-Chloro-4-(hydroxymethyl)thiazole

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Compound of Interest

Compound Name:	2-Chloro-4-(hydroxymethyl)thiazole
Cat. No.:	B1358170

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CAS Number: 5198-85-6

This technical guide provides a comprehensive overview of **2-Chloro-4-(hydroxymethyl)thiazole**, a heterocyclic organic compound of interest to researchers, scientists, and drug development professionals. This document details its chemical and physical properties, experimental protocols for its synthesis and analysis, and discusses its potential biological activities based on the known properties of the thiazole scaffold.

Chemical and Physical Properties

2-Chloro-4-(hydroxymethyl)thiazole is a substituted thiazole ring with a chlorine atom at the 2-position and a hydroxymethyl group at the 4-position. Its chemical structure and key properties are summarized below.

Table 1: Chemical and Physical Properties of **2-Chloro-4-(hydroxymethyl)thiazole**

Property	Value	Source(s)
CAS Number	5198-85-6	[1] [2] [3] [4]
Molecular Formula	C ₄ H ₄ CINOS	[3]
Molecular Weight	149.60 g/mol	[3]
Physical State	Solid or liquid	[3] [4]
Boiling Point	302.798 °C at 760 mmHg; 46 °C at 10 mmHg	[2]
Density	1.528 g/cm ³	N/A
Solubility	Information not available	
Storage Conditions	Store in a cool, well-ventilated area. Keep container tightly closed. Recommended storage at 2-8 °C.	N/A

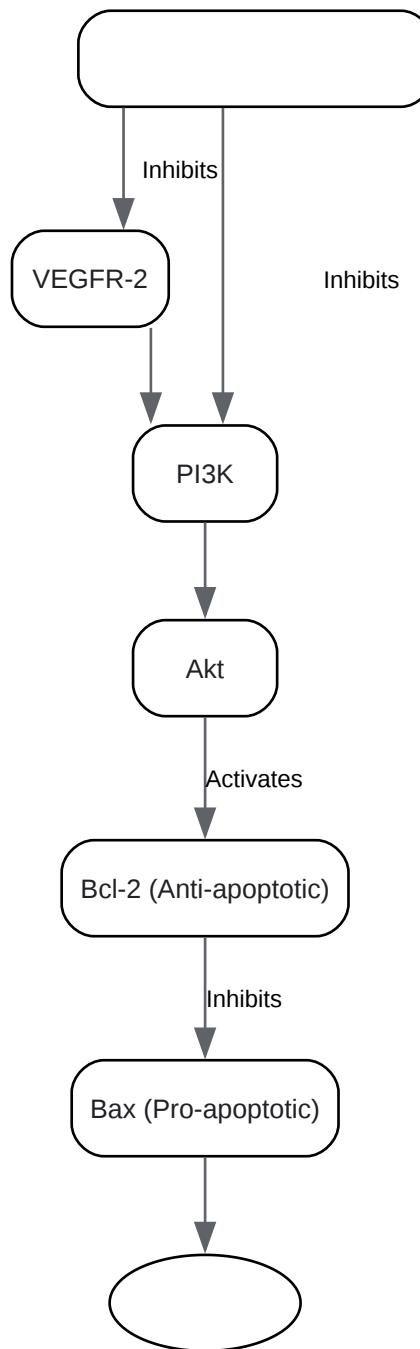
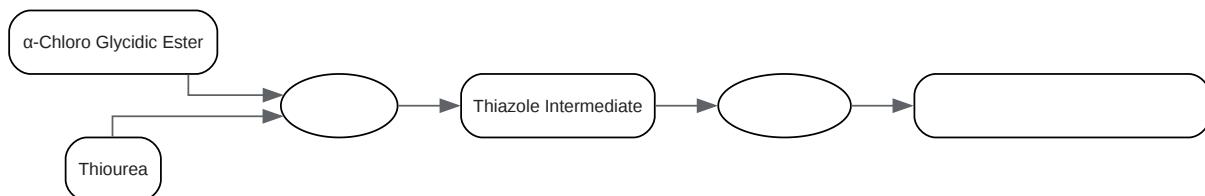
Note: There are discrepancies in the reported boiling point, which may be due to different experimental conditions or the purity of the substance. The physical state has been reported as both solid and liquid, suggesting its melting point may be near room temperature.

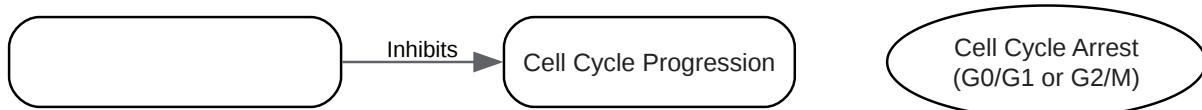
Experimental Protocols

Synthesis

A common method for the synthesis of thiazole derivatives is the Hantzsch thiazole synthesis. [\[5\]](#) While a specific detailed protocol for **2-Chloro-4-(hydroxymethyl)thiazole** is not readily available in the reviewed literature, a general synthetic approach can be outlined based on established methods for similar compounds. One potential route involves the reaction of an α -chloro glycidic ester with thiourea.

General Synthetic Workflow:



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- To cite this document: BenchChem. [An In-Depth Technical Guide to 2-Chloro-4-(hydroxymethyl)thiazole]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1358170#2-chloro-4-hydroxymethyl-thiazole-cas-number-and-properties>

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